

# Preparing PCS1055 stock solutions for experiments

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# Application Notes and Protocols for PCS1055 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **PCS1055** stock solutions for in vitro experiments. **PCS1055** is a potent and selective antagonist of the muscarinic M4 receptor, also exhibiting inhibitory activity against acetylcholinesterase (AChE). [1][2]

# Physicochemical and Pharmacological Properties

**PCS1055** is a valuable tool for studying the role of the M4 muscarinic receptor in various physiological and pathological processes.[3][4] A summary of its key properties is provided in the table below.



Property	Value	Reference
Molecular Formula	C27H32N4	[1]
Molecular Weight	412.57 g/mol	[1]
CAS Number	357173-55-8	[1]
Appearance	White to off-white solid	[1]
M4 Receptor Affinity (Kd)	5.72 nM	[1][5]
M4 Receptor Inhibition (IC50)	18.1 nM	[1][5]
M4 Receptor Binding Inhibition (Ki)	6.5 nM ([³H]-NMS binding)	[1][5]
AChE Inhibition (IC50)	22 nM (electric eel), 120 nM (human)	[1][5]

# **Solubility and Stock Solution Preparation**

**PCS1055** exhibits high solubility in dimethyl sulfoxide (DMSO).[1][2] It is recommended to use freshly opened, anhydrous DMSO for the preparation of stock solutions, as the presence of water can impact solubility.[1]

Table 2.1: Preparation of **PCS1055** Stock Solutions

Desired Stock Concentration	Volume of DMSO for 1 mg of PCS1055	Volume of DMSO for 5 mg of PCS1055	Volume of DMSO for 10 mg of PCS1055
1 mM	2.4238 mL	12.1192 mL	24.2383 mL
5 mM	0.4848 mL	2.4238 mL	4.8477 mL
10 mM	0.2424 mL	1.2119 mL	2.4238 mL

Note: The molecular weight of **PCS1055** (412.57 g/mol ) is used for these calculations.



# Experimental Protocol: Preparation of a 10 mM PCS1055 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of PCS1055.

#### Materials:

- PCS1055 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Vortex mixer
- Ultrasonic bath
- Calibrated pipettes

#### Procedure:

- Weighing: Accurately weigh the desired amount of PCS1055 powder (e.g., 1 mg) and place it
  in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube. For 1 mg of PCS1055 to make a 10 mM solution, add 242.4 μL of DMSO.[2]
- Dissolution:
  - Vortex the tube for 1-2 minutes to facilitate dissolution.
  - For complete dissolution, sonicate the solution in an ultrasonic bath.[1][2] The duration of sonication may vary, but 10-15 minutes is a good starting point. Visually inspect the solution to ensure no solid particles remain.
- Storage:



- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1]
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

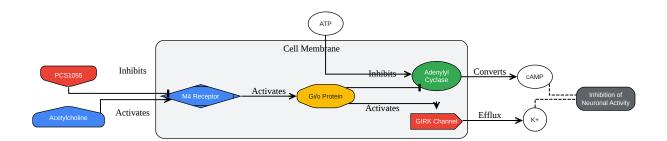
Table 3.1: Storage Conditions

Storage Temperature	Powder (3 years)	In Solvent
-80°C	6 months	
-20°C	1 month	_
4°C	2 years	_

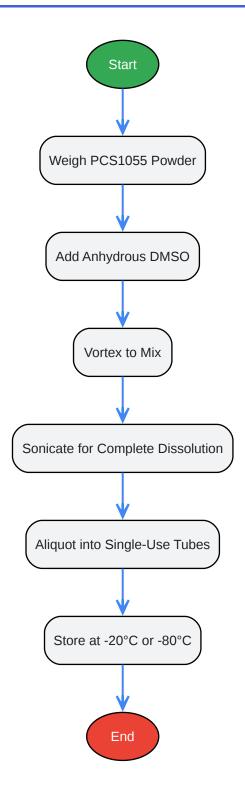
## **Signaling Pathway and Experimental Workflow**

**PCS1055** acts as a competitive antagonist at the M4 muscarinic acetylcholine receptor. The M4 receptor is a G-protein coupled receptor (GPCR) that primarily couples to the Gαi/o subunit.[6]









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